

Navigating the Safe Handling of 2,3,5-Trimethylphenol: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,3,5-Trimethylphenol

Cat. No.: B045783

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **2,3,5-Trimethylphenol**, a compound that demands careful management due to its hazardous properties. Adherence to these protocols is critical for ensuring a safe laboratory environment and preventing accidental exposure.

Immediate Safety and Hazard Information

2,3,5-Trimethylphenol is classified as a hazardous substance that can cause severe skin burns and serious eye damage.[1][2][3] It may also cause respiratory irritation.[1] Ingestion can be harmful, and it is toxic to aquatic life.[3][4] Therefore, stringent safety measures are necessary during its handling, storage, and disposal.

Operational Plan for Safe Handling

A systematic approach is crucial when working with **2,3,5-Trimethylphenol**. The following step-by-step operational plan outlines the procedures for preparation, handling, and post-handling activities.

1. Preparation and Engineering Controls:

- Ventilation: Always handle **2,3,5-Trimethylphenol** in a well-ventilated area, preferably within a chemical fume hood.[5][6]

- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
- Personal Protective Equipment (PPE) Inspection: Before commencing any work, thoroughly inspect all required PPE for any signs of damage or degradation.

2. Required Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles or a full-face shield.[\[5\]](#)
- Hand Protection: Chemical-resistant gloves are mandatory. While specific breakthrough times for **2,3,5-Trimethylphenol** are not readily available, it is crucial to use gloves made of a material known to be resistant to phenols. Always inspect gloves for tears or punctures before use and replace them immediately if contamination is suspected.
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. In cases of potential splashing or significant exposure, impervious clothing is recommended.[\[5\]](#)
- Respiratory Protection: If working outside a fume hood or if dusts are generated, a NIOSH-approved respirator is necessary.[\[5\]](#)[\[7\]](#)

3. Handling Procedure:

- Avoid Contact: Prevent all direct contact with the skin, eyes, and clothing.[\[5\]](#)
- Avoid Inhalation: Do not breathe in dust, fumes, or vapors.[\[1\]](#)
- Weighing and Transfer: When weighing or transferring the solid material, do so carefully to minimize dust generation.
- Solution Preparation: When preparing solutions, slowly add the **2,3,5-Trimethylphenol** to the solvent to avoid splashing.

4. Post-Handling Procedures:

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[5\]](#)

- Clothing: Contaminated clothing should be removed immediately and laundered separately before reuse.^[5]

Emergency and First Aid Measures

In the event of exposure, immediate action is critical.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^{[2][5]} Seek immediate medical attention.^{[1][2]}
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin area with plenty of water and soap.^{[1][2]} Seek immediate medical attention.^[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.^{[5][7]}
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.^{[1][3]} Never give anything by mouth to an unconscious person.^{[1][6]} Seek immediate medical attention.^[1]

Disposal Plan

Proper disposal of **2,3,5-Trimethylphenol** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of **2,3,5-Trimethylphenol** waste in a designated, properly labeled, and sealed container for hazardous chemical waste.^[5]
- Contaminated Materials: All disposable PPE (gloves, etc.) and any materials used for cleaning up spills should be collected in a sealed bag and disposed of as hazardous waste.^[5]
- Regulatory Compliance: All waste disposal must be conducted in accordance with local, regional, and national environmental regulations. Consult your institution's environmental health and safety (EHS) department for specific guidance.

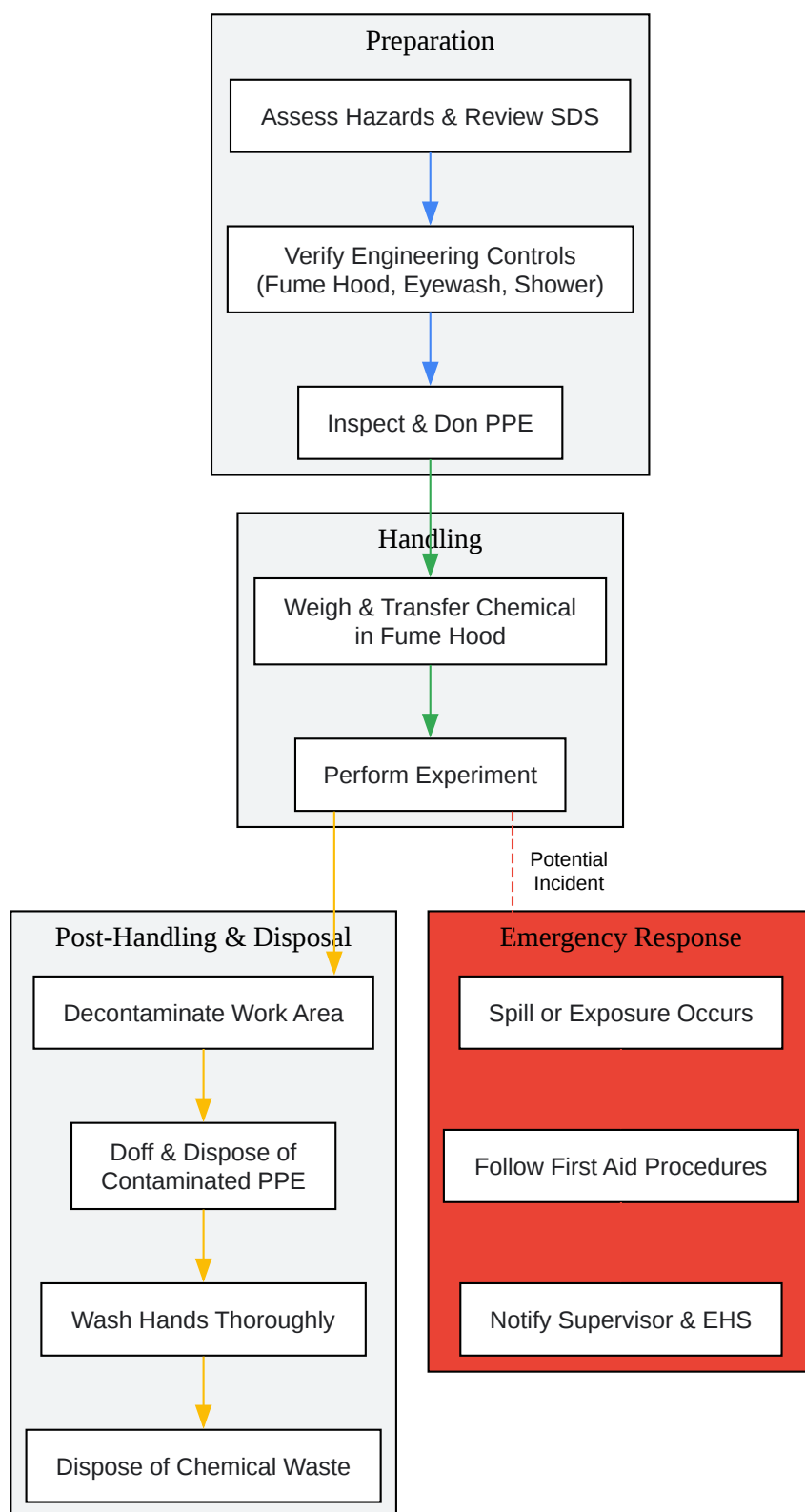
Quantitative Data Summary

While specific occupational exposure limits (PEL, REL, TLV) have not been established for **2,3,5-Trimethylphenol**, the following table summarizes its key physical and chemical properties for easy reference.

Property	Value
CAS Number	697-82-5
Molecular Formula	C ₉ H ₁₂ O
Molecular Weight	136.19 g/mol
Appearance	White to light yellow crystalline solid
Melting Point	93-97 °C
Boiling Point	233 °C
Solubility	Insoluble in water

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **2,3,5-Trimethylphenol** in a laboratory setting.



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